

Spectroscopic Analysis of 2-Nitroanisole: A Technical Guide

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Compound of Interest

Compound Name: 2-Nitroanisole

CAS No.: 29191-53-5

Cat. No.: B7769701

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key spectroscopic data for **2-Nitroanisole** (CAS No. 91-23-6), a crucial intermediate in the synthesis of various dyes and pharmaceuticals. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with standardized experimental protocols for data acquisition.

Spectroscopic Data Summary

The empirical formula for **2-Nitroanisole** is $C_7H_7NO_3$, with a molecular weight of 153.14 g/mol. Spectroscopic analysis confirms the structure of a benzene ring substituted with a methoxy group and a nitro group at the ortho position.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

The proton NMR spectrum of **2-Nitroanisole** reveals four distinct signals corresponding to the aromatic protons and the methoxy group protons.

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
7.82	dd	8.1, 1.7	H-6
7.55	ddd	8.8, 7.3, 1.7	H-4
7.14	dd	8.8, 1.0	H-3
7.08	ddd	8.1, 7.3, 1.0	H-5
3.92	s	-	-OCH ₃

Data acquired in CDCl₃ at 90 MHz. Source: Spectral Database for Organic Compounds (SDBS).

The carbon-13 NMR spectrum shows six signals, corresponding to the six unique carbon atoms in the aromatic ring and the one carbon of the methoxy group.

Chemical Shift (δ) ppm	Assignment
153.1	C-1 (C-OCH ₃)
141.0	C-2 (C-NO ₂)
133.7	C-4
125.4	C-6
120.7	C-5
114.7	C-3
56.5	-OCH ₃

Data acquired in CDCl₃ at 22.63 MHz. Source: Spectral Database for Organic Compounds (SDBS).

Infrared (IR) Spectroscopy

The IR spectrum of **2-Nitroanisole** displays characteristic absorption bands that confirm the presence of key functional groups.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100 - 3000	Medium	Aromatic C-H Stretch
2950 - 2850	Medium	Aliphatic C-H Stretch (-OCH ₃)
1605, 1580	Medium	C=C Aromatic Ring Stretch
1525	Strong	Asymmetric NO ₂ Stretch
1350	Strong	Symmetric NO ₂ Stretch
1260	Strong	Aryl-O Stretch (Asymmetric)
1020	Strong	Aryl-O Stretch (Symmetric)
785	Strong	C-H Out-of-plane Bending (ortho-disubstituted)

Data acquired as a liquid film. Source: Spectral Database for Organic Compounds (SDBS).

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) of **2-Nitroanisole** shows a prominent molecular ion peak and several characteristic fragment ions.

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Assignment
153	45	[M] ⁺ (Molecular Ion)
123	42	[M-NO] ⁺
107	100	[M-NO ₂] ⁺ (Base Peak)
95	30	[M-NO-CO] ⁺
77	95	[C ₆ H ₅] ⁺
65	40	[C ₅ H ₅] ⁺

Data acquired via Electron Ionization (EI) at 70 eV. Source: Spectral Database for Organic Compounds (SDBS), PubChem.[\[1\]](#)

Experimental Protocols

The following are detailed methodologies for the acquisition of spectroscopic data for **2-Nitroanisole**.

NMR Spectroscopy Protocol

2.1.1. Sample Preparation:

- Dissolve approximately 10-20 mg of **2-Nitroanisole** in 0.6-0.8 mL of a deuterated solvent (e.g., Chloroform-d, CDCl₃).
- Ensure the sample is fully dissolved. If any solid particles are present, filter the solution through a small plug of glass wool in a Pasteur pipette directly into a clean, dry 5 mm NMR tube.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), if not already present in the solvent.
- Cap the NMR tube securely.

2.1.2. Data Acquisition (¹H and ¹³C):

- Insert the NMR tube into the spectrometer's probe.
- Lock the spectrometer onto the deuterium signal of the solvent.
- Shim the magnetic field to achieve optimal homogeneity and resolution.
- Tune and match the probe for the desired nucleus (^1H or ^{13}C).
- For ^1H NMR, acquire the spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- For ^{13}C NMR, a proton-decoupled pulse sequence is typically used to simplify the spectrum to single lines for each carbon. Due to the low natural abundance of ^{13}C , a larger number of scans and a longer acquisition time are required.
- Process the acquired Free Induction Decay (FID) data by applying a Fourier transform, phase correction, and baseline correction.
- Calibrate the chemical shift scale using the internal standard (TMS at 0.00 ppm) or the residual solvent peak.

IR Spectroscopy Protocol

2.2.1. Sample Preparation (Liquid Film):

- Place one or two drops of liquid **2-Nitroanisole** onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).
- Carefully place a second salt plate on top of the first, spreading the liquid into a thin, uniform film between the plates.
- Ensure there are no air bubbles in the film.

2.2.2. Data Acquisition (FT-IR):

- Place the salt plate assembly into the sample holder of the FT-IR spectrometer.
- Acquire a background spectrum of the empty beam path or the clean salt plates.

- Acquire the sample spectrum. The instrument will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- The data is typically collected over the range of 4000 to 400 cm^{-1} .

Mass Spectrometry Protocol

2.3.1. Sample Introduction:

- Prepare a dilute solution of **2-Nitroanisole** in a volatile organic solvent (e.g., methanol or dichloromethane).
- Introduce the sample into the mass spectrometer. For a volatile and thermally stable compound like **2-Nitroanisole**, this can be done via direct insertion probe or, more commonly, through the gas chromatography (GC) inlet of a GC-MS system.

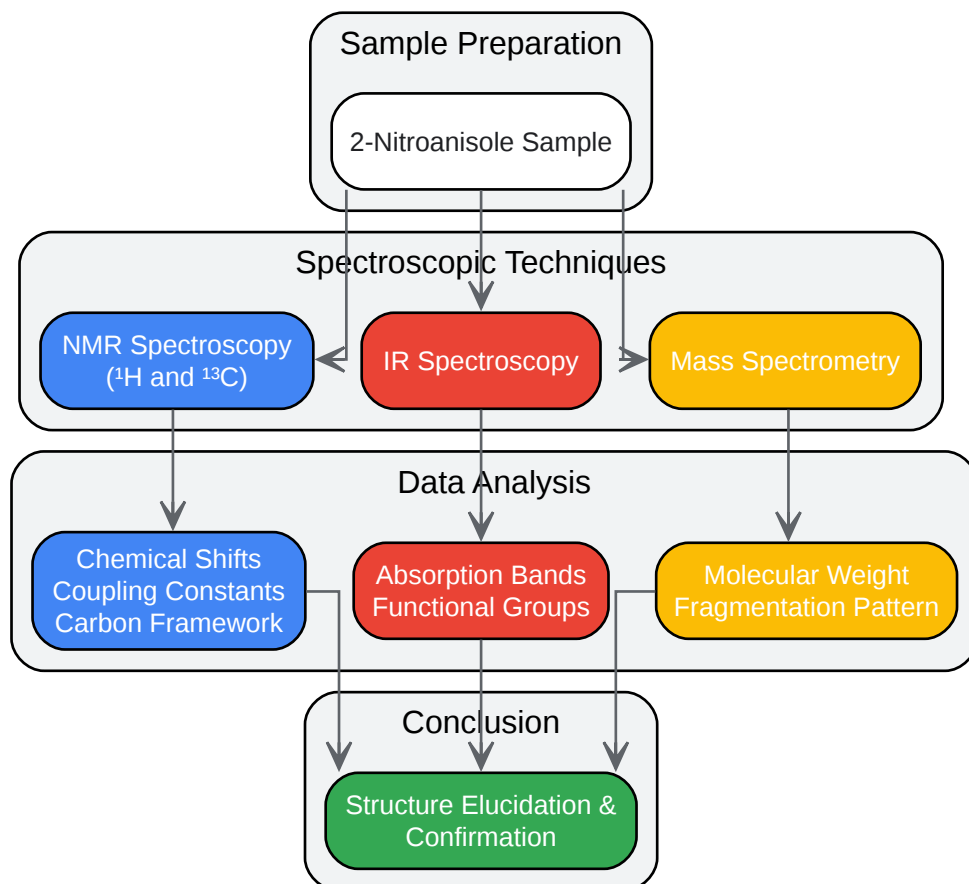
2.3.2. Data Acquisition (EI-MS):

- The sample is vaporized in the ion source.
- The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.
- The resulting positively charged ions are accelerated into the mass analyzer.
- The mass analyzer separates the ions based on their mass-to-charge (m/z) ratio.
- The detector records the abundance of each ion at a specific m/z value.
- The resulting data is plotted as a mass spectrum, showing the relative intensity of each ion.

Visualization of Spectroscopic Workflow

The following diagram illustrates the logical workflow for the spectroscopic identification and characterization of an organic compound like **2-Nitroanisole**.

Spectroscopic Analysis Workflow for 2-Nitroanisole



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Caption: Workflow for the spectroscopic characterization of **2-Nitroanisole**.

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References

- 1. 2-Nitroanisole | C₇H₇NO₃ | CID 7048 - PubChem [pubchem.ncbi.nlm.nih.gov]
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